

# Reducing background noise in Thorium-229 decay measurements

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## Compound of Interest

Compound Name: Thorium-229

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## Technical Support Center: Thorium-229 Decay Measurements

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **Thorium-229** ( $^{229}\text{Th}$ ). The following sections address common challenges in reducing background noise during the measurement of the low-energy isomeric state of  $^{229}\text{Th}$  ( $^{229\text{m}}\text{Th}$ ), a critical aspect for the development of nuclear clocks and other high-precision applications.

## Frequently Asked Questions (FAQs)

Q1: What are the primary sources of background noise in  $^{229\text{m}}\text{Th}$  decay measurements?

A1: Background noise in  $^{229\text{m}}\text{Th}$  decay measurements originates from several sources, which can be broadly categorized as:

- **Intrinsic Radioactivity:** The radioactive decay of  $^{229}\text{Th}$  itself and its daughter products in the decay chain (e.g.,  $^{225}\text{Ra}$ ,  $^{225}\text{Ac}$ ) produce alpha, beta, and gamma radiation that can interfere with the desired signal.[\[1\]](#)[\[2\]](#)
- **Host Material Luminescence:** When  $^{229}\text{Th}$  is doped into a crystal host, such as Calcium Fluoride ( $\text{CaF}_2$ ) or Magnesium Fluoride ( $\text{MgF}_2$ ), the radioactive decays can induce VUV-

photoluminescence and radioluminescence in the crystal.[1][3] Crystal defects can also contribute to unwanted luminescence.[3][4]

- Cherenkov Radiation: The beta decays of daughter nuclides within the host material can produce Cherenkov radiation, which contributes to a continuous background.[4][5][6]
- Detector and Environmental Noise: This includes detector dark counts, electronic noise, and background radiation from natural sources like uranium, thorium, and potassium in the surrounding environment, as well as cosmic rays.[7][8][9]
- Alpha Particle Spectroscopy Specific Issues: In alpha spectroscopy, recoil contamination of the detector with short-lived alpha-emitting progeny of  $^{229}\text{Th}$  can interfere with measurements.[2] Additionally, low-probability alpha emissions from  $^{229}\text{Th}$  can overlap with the region of interest for other isotopes like  $^{230}\text{Th}$ . [2]

Q2: How can I distinguish the  $^{229}\text{mTh}$  decay signal from background luminescence in a crystal host?

A2: Several strategies can be employed to differentiate the  $^{229}\text{mTh}$  signal from background luminescence:

- Spectral Filtering: The fluorescence from the isomer transition is expected at a specific wavelength (around 148.7 nm), which is shorter than much of the observed crystal luminescence.[1][4] Using a spectrometer allows for the isolation of the signal at the expected wavelength.
- Temporal Analysis: By analyzing the time evolution of the signal, the decay of  $^{229}\text{mTh}$  can be identified. The intensity of the signal corresponding to the isomer's half-life (e.g., approximately 670 seconds in  $\text{MgF}_2$ ) will decrease over time in a predictable manner, distinguishing it from constant or differently decaying background signals.[6][10]
- Reference Measurements: Performing measurements with a reference sample that does not contain  $^{229}\text{mTh}$  but has similar overall radioactivity can help to characterize the background. For instance, using a beam of mass  $A=230$  for implantation instead of  $A=229$  allows for the measurement of background under similar conditions without the presence of the isomer.[4]

Q3: What is the impact of the  $^{229}\text{Th}$  decay chain on background levels?

A3: The decay chain of  $^{229}\text{Th}$  is a significant source of background.  $^{229}\text{Th}$  decays via alpha emission to  $^{225}\text{Ra}$ , which then initiates a cascade of alpha and beta decays.<sup>[11]</sup> These subsequent decays, particularly the beta decays of nuclides like  $^{229}\text{Ac}$ , produce Cherenkov radiation and radioluminescence in the host material, contributing to a broad background spectrum.<sup>[4][6]</sup> In alpha spectroscopy, the daughter nuclides are also alpha emitters and their signals can interfere with the measurement of other thorium isotopes.<sup>[2][12]</sup>

## Troubleshooting Guides

This section provides solutions to specific problems encountered during  $^{229m}\text{Th}$  decay measurements.

Problem 1: High, continuous background in VUV spectroscopy of doped crystals.

- Possible Cause: Cherenkov radiation from the beta decay of daughter products (e.g.,  $^{229}\text{Ac}$ ) in the decay chain.<sup>[4][6]</sup>
- Troubleshooting Steps:
  - Time-Gated Measurements: Acquire data in time intervals to observe the decay of the background components. The contribution from shorter-lived isotopes will decrease more rapidly.
  - Modeling and Subtraction: Model the expected Cherenkov background based on the known decay schemes of the implanted isotopes and subtract it from the measured spectrum.<sup>[4][6]</sup>
  - Use of Thin-Film Crystals: Employing thin-film host crystals can reduce the path length for beta particles, thereby decreasing the amount of Cherenkov radiation produced.<sup>[5]</sup>

Problem 2: Unidentified peaks in the VUV spectrum.

- Possible Cause: Luminescence from crystal defects excited by the radioactivity.<sup>[3][4]</sup>
- Troubleshooting Steps:
  - Reference Sample Comparison: Compare the spectrum with that of a reference crystal implanted with a radioactive beam that does not produce  $^{229m}\text{Th}$  (e.g., A=230).<sup>[4]</sup> Peaks

present in both spectra are likely due to crystal defects.

- Crystal Annealing: Annealing the crystal host before doping can reduce the number of defects.
- Host Material Selection: Investigate different host materials (e.g.,  $\text{MgF}_2$ ,  $\text{LiSrAlF}_6$ ) which may exhibit lower intrinsic luminescence in the region of interest.[5]

Problem 3: Interference between alpha peaks in alpha spectroscopy.

- Possible Cause: Overlap of alpha energies from different thorium isotopes and their decay products.[2][12] For example, the alpha energies of  $^{229}\text{Th}$  can be close to those of  $^{230}\text{Th}$ . [12]
- Troubleshooting Steps:
  - High-Resolution Spectrometry: Use a high-resolution alpha spectrometer to better resolve adjacent peaks.[13]
  - Spectral Deconvolution: Employ software with advanced peak fitting and background subtraction algorithms to deconvolve overlapping peaks.[7]
  - Tracer Selection: Carefully select the tracer isotope to avoid interference. For example, if measuring  $^{230}\text{Th}$ , using  $^{229}\text{Th}$  as a tracer may not be ideal due to their close alpha energies.[12]

## Data Presentation

Table 1: Key Decay Properties of **Thorium-229** and Related Isotopes

Isotope	Half-Life	Primary Decay Mode	Key Decay Energy
$^{229}\text{Th}$	7917 years[14]	Alpha	$Q_{\alpha} = 4.845 \text{ MeV}$ [14]
$^{229\text{m}}\text{Th}$	$\sim 7 \mu\text{s}$ (neutral atom, Internal Conversion) [11][15]	Internal Conversion / Radiative Decay	$\sim 8.338 \text{ eV}$ [6][10]
$^{229}\text{Ac}$	62.7 minutes[4]	Beta	$Q_{\beta} = 1.1 \text{ MeV}$
$^{233}\text{U}$	$1.592 \times 10^5 \text{ years}$ [13]	Alpha	$Q_{\alpha} = 4.909 \text{ keV}$

## Experimental Protocols

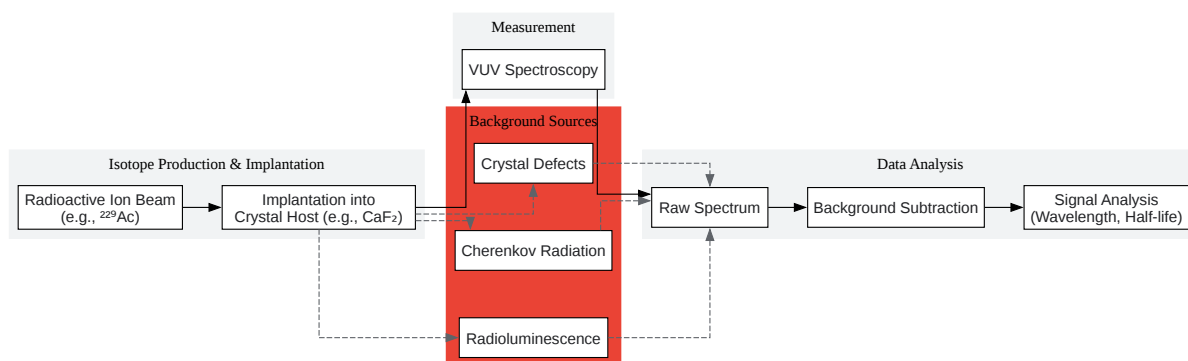
### Protocol 1: VUV Spectroscopy of $^{229\text{m}}\text{Th}$ in a Doped Crystal

This protocol outlines the key steps for measuring the radiative decay of  $^{229\text{m}}\text{Th}$  produced from the beta decay of  $^{229}\text{Ac}$  implanted in a large-bandgap crystal.

- Isotope Production and Implantation:
  - Produce a radioactive ion beam of  $^{229}\text{Ac}$  (or its precursors  $^{229}\text{Fr}$  and  $^{229}\text{Ra}$ ) at an ISOL facility like ISOLDE-CERN.[4][16]
  - Implant the ion beam at low energy (e.g., 30 keV) into a VUV-transparent, large-bandgap crystal such as  $\text{CaF}_2$  or  $\text{MgF}_2$ . [4][10]
- VUV Spectroscopy Setup:
  - Position the implanted crystal in front of a VUV spectrometer.
  - Use appropriate optics and a sensitive detector (e.g., a microchannel plate) for the VUV range.
- Data Acquisition:
  - Record the VUV spectrum in the expected wavelength range of the  $^{229\text{m}}\text{Th}$  decay ( $\sim 149 \text{ nm}$ ). [4]

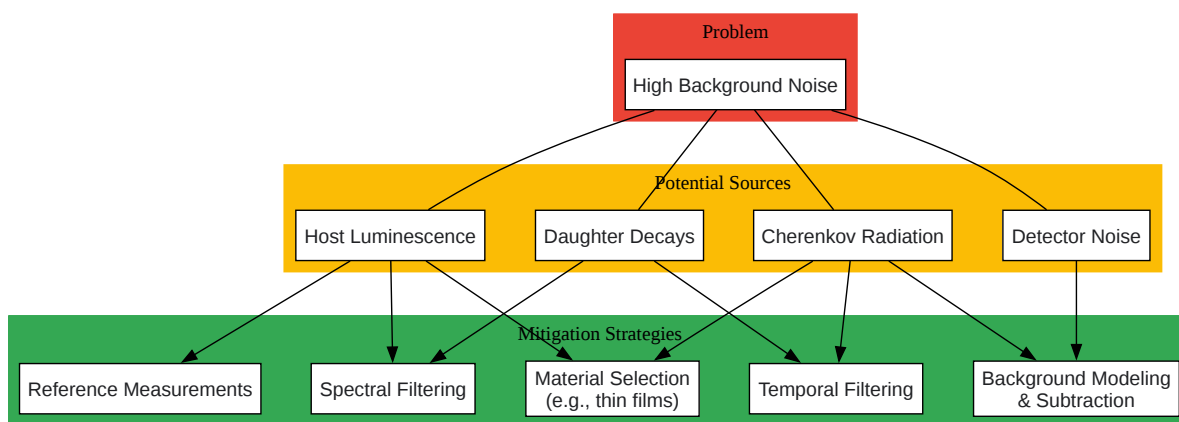
- Perform time-resolved measurements to observe the decay of the signal and background components.
- Background Measurement and Subtraction:
  - Perform a reference measurement by implanting a control isotope beam (e.g., A=230) that does not produce  $^{229}\text{mTh}$  to characterize the background under similar conditions.[4]
  - Measure the detector dark count rate and subtract it from the spectra.[4]
  - Model and subtract the contribution from Cherenkov radiation based on the decay of implanted isotopes.[4][6]
- Data Analysis:
  - Fit the identified  $^{229}\text{mTh}$  peak to determine its central wavelength and intensity.
  - Analyze the time evolution of the peak intensity to determine the half-life of the isomer in the host material.[10]

## Visualizations



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Caption: Experimental workflow for VUV spectroscopy of  $^{229m}\text{Th}$  in a doped crystal.



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Caption: Logical relationship between background noise sources and mitigation strategies.

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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